

# 2-Norbornaneacetic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-Norbornaneacetic acid

Cat. No.: B085479

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## An In-depth Technical Guide to 2-Norbornaneacetic Acid

For researchers, scientists, and drug development professionals, a precise understanding of chemical compounds is paramount. This guide provides core technical information on **2-Norbornaneacetic acid**, a bicyclic organic compound.

## Core Molecular Data

**2-Norbornaneacetic acid**, also known as Bicyclo[2.2.1]heptane-2-acetic acid, is a derivative of norbornane.<sup>[1][2]</sup> Its fundamental molecular properties are essential for a variety of research applications, including its use in the study of synthesis and antibacterial activities of other compounds.

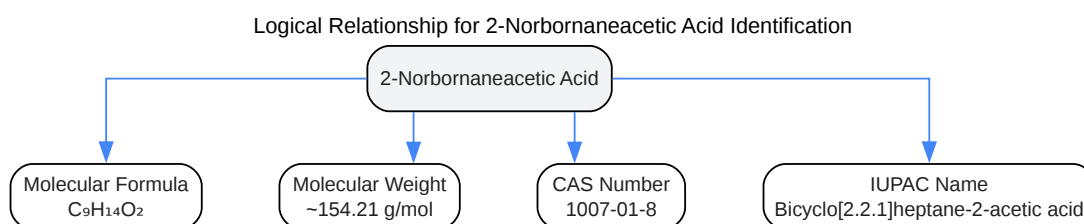
## Physicochemical Properties

The key quantitative data for **2-Norbornaneacetic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>2</sub>	NIST[1][2], Sigma-Aldrich
Molecular Weight	154.21 g/mol	Sigma-Aldrich
154.2063 g/mol	NIST[1][2]	
CAS Registry Number	1007-01-8	NIST[1][2], Sigma-Aldrich
Density	1.065 g/mL at 25 °C	Sigma-Aldrich
Boiling Point	107-108 °C at 3 mmHg	Sigma-Aldrich
Refractive Index	n <sub>20</sub> /D 1.4827	Sigma-Aldrich

## Structural and Identification Data

The unique bicyclic structure of **2-Norbornaneacetic acid** dictates its chemical reactivity and physical properties. For unambiguous identification, several standard chemical identifiers are used.

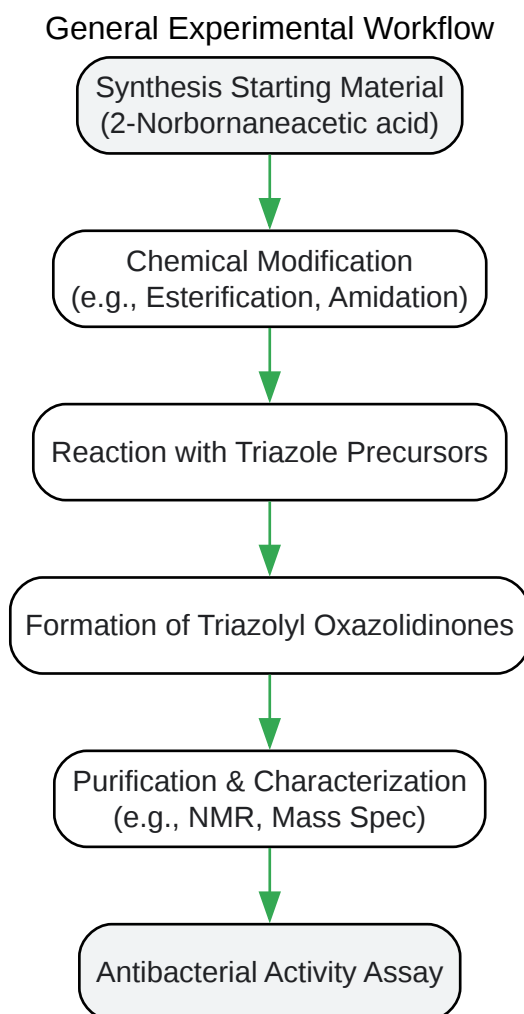


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Caption: Identification properties of **2-Norbornaneacetic acid**.

## Experimental Protocols

Detailed experimental protocols for specific applications of **2-Norbornaneacetic acid** are highly dependent on the research context. One cited application involves its use in studying the synthesis and antibacterial activity of triazolyl oxazolidinones. A typical experimental workflow for such a study would likely involve the following general stages.



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Caption: Generalized workflow for synthesis and testing.

A detailed protocol would require specific reagent quantities, reaction conditions (temperature, time, catalysts), and precise analytical methods which should be referenced from peer-

reviewed literature for replication.

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## References

- 1. 2-Norbornaneacetic acid [webbook.nist.gov]
- 2. 2-Norbornaneacetic acid [webbook.nist.gov]
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